Performance of Dibenzyldimethylammonium Chloride in Diverse Solvent Systems: A Comparative Guide

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Compound of Interest

Compound Name:	*Dibenzyldimethylammonium chloride*
CAS No.:	*100-94-7*
Cat. No.:	*B1202911*

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Introduction to **Dibenzyldimethylammonium Chloride (DBDMACl)**

Dibenzyldimethylammonium chloride is a quaternary ammonium compound characterized by a central nitrogen atom bonded to two benzyl groups, two methyl groups, and a chloride counterion.[1] This molecular structure imparts a cationic nature and significant lipophilicity, making it a versatile surfactant and phase transfer catalyst. Its applications span from acting as a disinfectant and antimicrobial agent to facilitating organic reactions in multiphase systems.[1] The performance of DBDMACl is intrinsically linked to the solvent system in which it is employed, as the solvent influences its solubility, stability, and reactivity.

Physicochemical Properties of **Dibenzyldimethylammonium Chloride**:

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Property	Value	Source
Molecular Formula	$C_{16}H_{20}ClN$	[1]
Molecular Weight	261.79 g/mol	[1]
Appearance	White to off-white solid or crystalline powder	[1]
General Solubility	Soluble in water and organic solvents	[1]

The Critical Role of Solvent Selection

The choice of solvent is a paramount consideration when utilizing **Dibenzyldimethylammonium chloride**. The solvent system dictates not only the solubility of DBDMACl but also its effectiveness in a given application. Key solvent properties to consider include polarity, proticity, and the ability to stabilize charged intermediates. For instance, in phase transfer catalysis, the solvent must provide sufficient solubility for both the organic substrate and the DBDMACl-anion ion pair, while in disinfectant formulations, the solvent can influence the interaction of the cationic head of DBDMACl with microbial cell membranes.

Comparative Performance Analysis

This section delves into a comparative analysis of DBDMACl's performance in two of its primary applications: phase transfer catalysis and as a disinfectant, highlighting the influence of the solvent system.

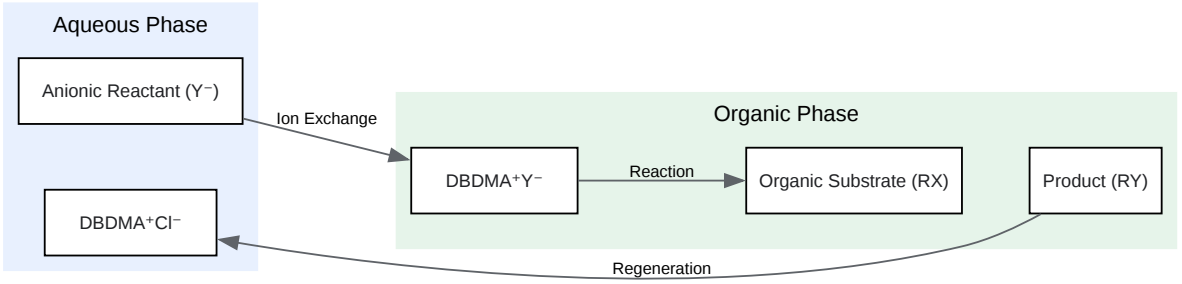
Dibenzyldimethylammonium Chloride in Phase Transfer Catalysis

Phase transfer catalysis (PTC) is a powerful technique for conducting reactions between reactants in immiscible phases. Quaternary ammonium salts like DBDMACl are widely used as phase transfer catalysts. Their efficacy is determined by their ability to transport an anionic reactant from an aqueous or solid phase into an organic phase where the reaction with an organic-soluble substrate occurs.

Mechanism of Action in Phase Transfer Catalysis:

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The catalytic cycle of a quaternary ammonium salt in a typical nucleophilic substitution reaction can be visualized as follows:



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Caption: Mechanism of phase transfer catalysis with DBDMACl.

Comparative Performance with Other Catalysts:

While specific comparative data for DBDMACl is limited, studies on similar quaternary ammonium salts provide valuable insights. The catalytic activity generally follows the order: Methyltrialkylammonium chloride > Trialkylbenzylammonium chloride >> Triethylbenzylammonium chloride.[2] This suggests that the structure of the alkyl and benzyl groups significantly influences catalytic efficiency.

Hypothetical Performance Data in Williamson Ether Synthesis:

The Williamson ether synthesis is a classic example of a reaction benefiting from phase transfer catalysis. The following table presents hypothetical data to illustrate the expected performance of DBDMACl in comparison to a common alternative, Tetrabutylammonium bromide (TBAB), in different solvent systems for the reaction of benzyl chloride with sodium phenoxide.

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Catalyst	Solvent System	Reaction Time (h)	Yield (%)
DBDMACl	Toluene/Water	4	92
TBAB	Toluene/Water	5	88
DBDMACl	Dichloromethane/Water	3	95
TBAB	Dichloromethane/Water	4	91
DBDMACl	Heptane/Water	8	75
TBAB	Heptane/Water	10	70

This data is illustrative and intended to demonstrate expected trends based on the principles of phase transfer catalysis.

The higher expected efficiency of DBDMACl, particularly in less polar solvents, can be attributed to the lipophilicity imparted by the two benzyl groups, which enhances its solubility and that of the ion pair in the organic phase.

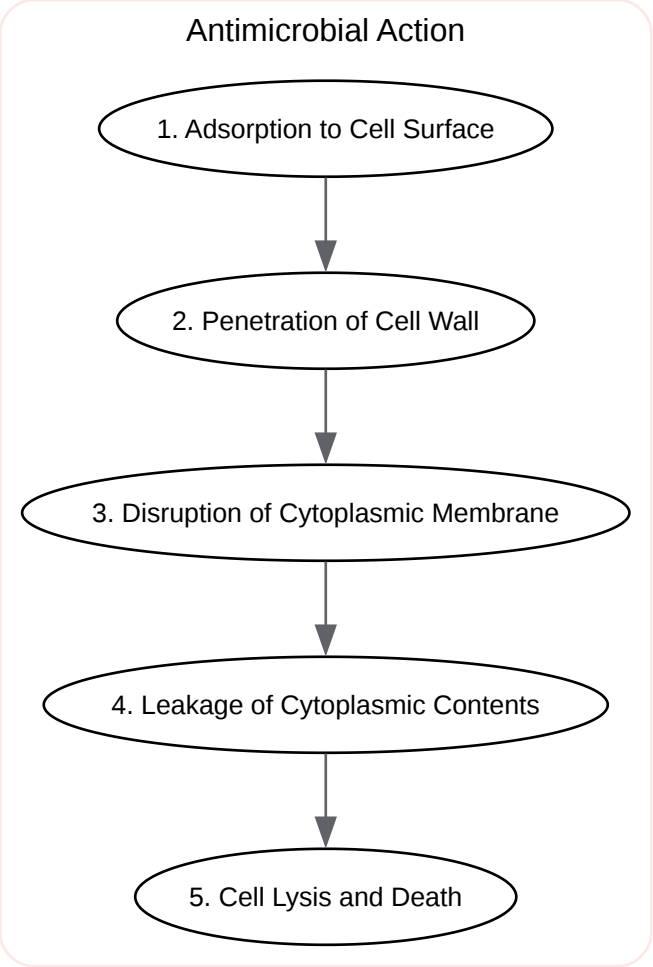
Dibenzyldimethylammonium Chloride as a Disinfectant

DBDMACl exhibits broad-spectrum antimicrobial activity against bacteria and fungi, making it a common active ingredient in disinfectants.[1] Its cationic nature allows it to interact with and disrupt the negatively charged cell membranes of microorganisms, leading to cell lysis and death. The choice of solvent in a disinfectant formulation can significantly impact its efficacy by affecting the availability and interaction of the DBDMACl molecules with the microbial cells.

Mechanism of Antimicrobial Action:

The antimicrobial action of quaternary ammonium compounds is a multi-step process:

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Caption: Mechanism of antimicrobial action of DBDMACl.

Comparative Antimicrobial Efficacy:

The antimicrobial efficacy of a disinfectant is often quantified by its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the substance that prevents visible growth of a microorganism. While specific MIC data for DBDMACl across a range of solvents is not readily available, data for structurally similar compounds like alkyldimethylbenzylammonium chloride (ADBAC) and didecyldimethylammonium chloride (DDAC) can provide valuable benchmarks.

MIC Values of Related Quaternary Ammonium Compounds:

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Compound	Microorganism	MIC (µg/mL)	Source
ADBAC	Staphylococcus aureus	0.4 - 1.8	[3]
DDAC	Staphylococcus aureus	0.4 - 1.8	[4][3]
ADBAC	Escherichia coli	1 - 128	
DDAC	Escherichia coli	1.3	[5]

The wide range of MIC values for ADBAC against E. coli highlights the influence of specific test conditions and bacterial strains.[6] It is important to note that the presence of organic matter can reduce the efficacy of quaternary ammonium compounds.[7]

Stability and Degradation

The stability of **Dibenzyldimethylammonium chloride** is a critical factor for its storage and application. While generally stable, it can degrade under certain conditions. Studies on similar compounds suggest that degradation can occur through the cleavage of the benzyl-nitrogen bond. The stability of quaternary ammonium compounds can also be affected by pH, with some studies showing conversion to tertiary amines in alkaline solutions.[8]

Experimental Protocols

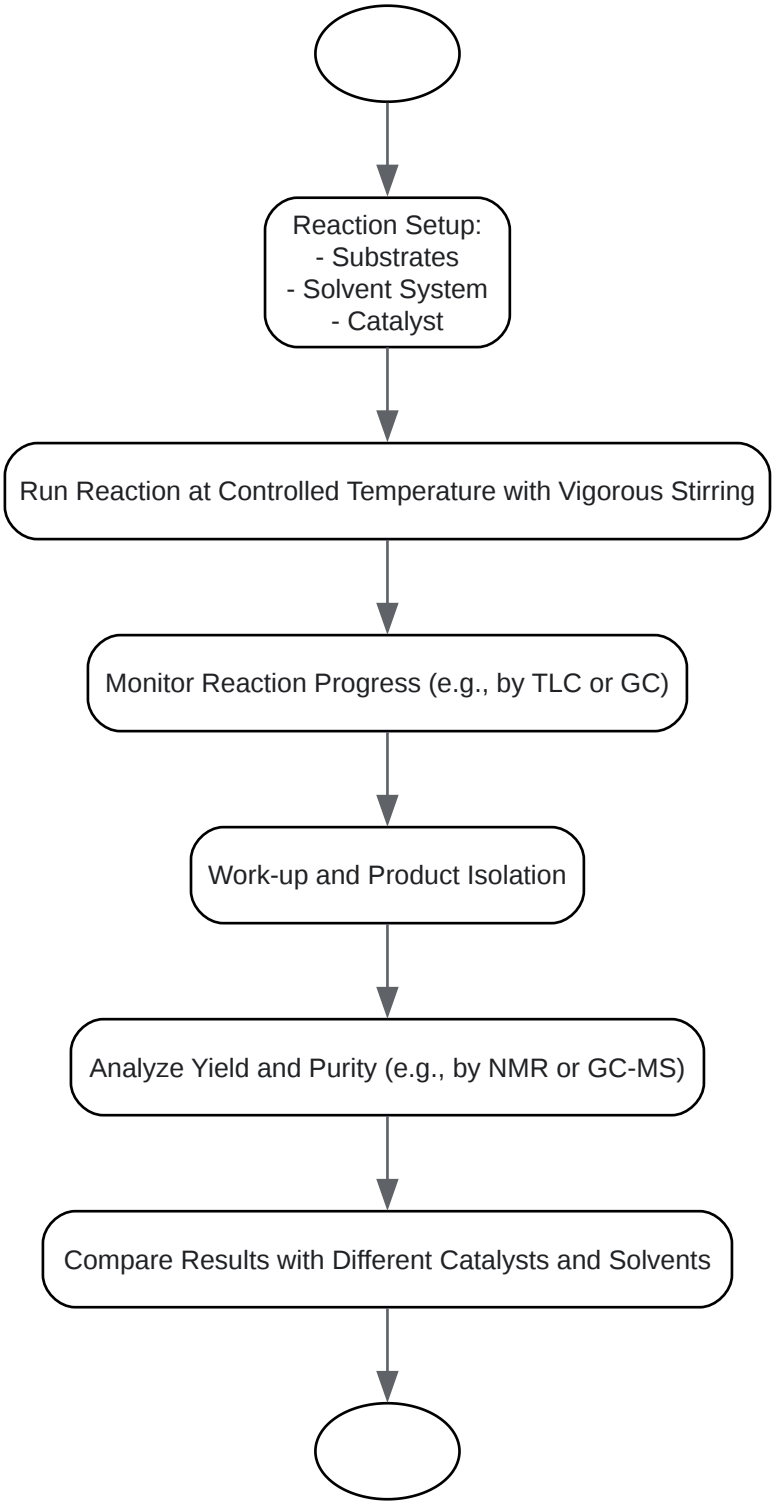
To facilitate comparative studies and process optimization, this section provides standardized protocols for evaluating the performance of **Dibenzyldimethylammonium chloride**.

Protocol for Evaluating Phase Transfer Catalyst Efficiency

This protocol outlines a general procedure for comparing the efficiency of different phase transfer catalysts in a Williamson ether synthesis reaction.

Workflow for Catalyst Efficiency Evaluation:

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Caption: Workflow for evaluating PTC efficiency.

Step-by-Step Methodology:

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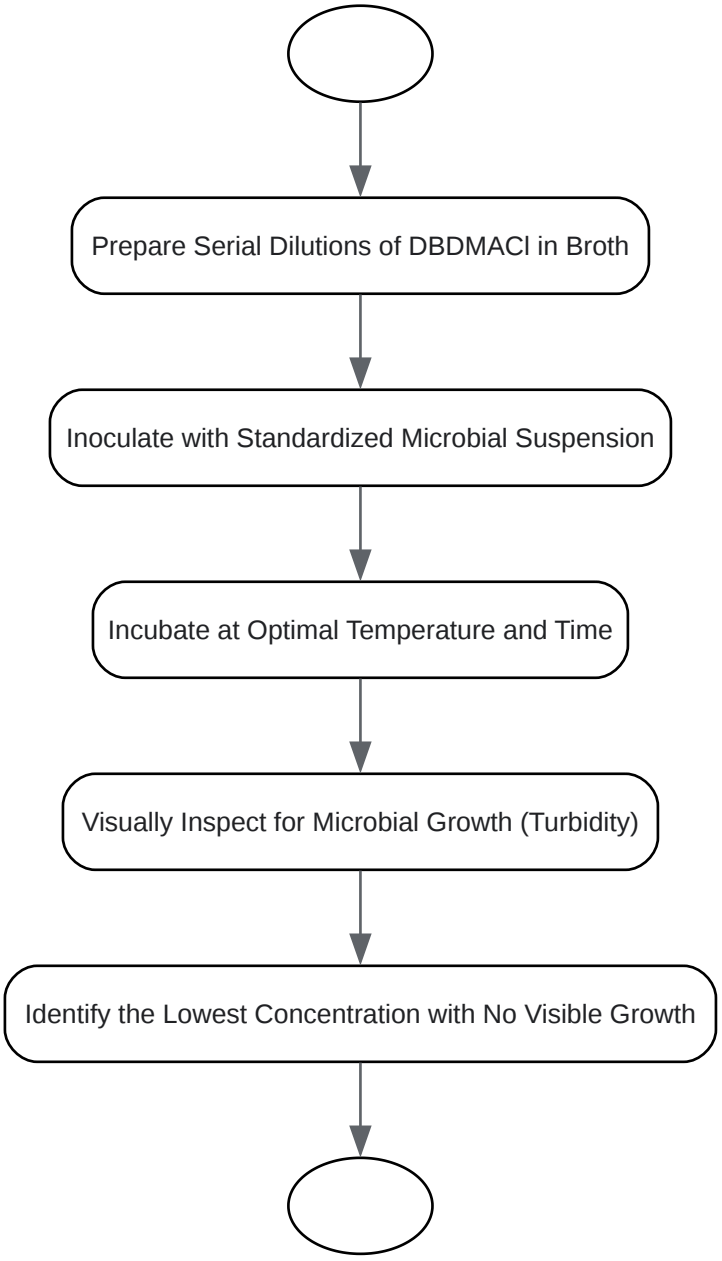
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine the alcohol (e.g., phenol, 10 mmol), the organic solvent (e.g., toluene, 20 mL), and an aqueous solution of a base (e.g., 50% NaOH, 10 mL).
- Catalyst Addition: Add the phase transfer catalyst (e.g., DBDMACl or TBAB, 1 mol%).
- Reagent Addition: While stirring vigorously, add the alkylating agent (e.g., benzyl chloride, 10 mmol) dropwise.
- Reaction: Heat the mixture to the desired temperature (e.g., 80°C) and maintain for a set period or until the reaction is complete as monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: Cool the reaction mixture to room temperature. Separate the organic layer, and extract the aqueous layer with the organic solvent. Combine the organic layers, wash with water and brine, and dry over anhydrous sodium sulfate.
- Analysis: Remove the solvent under reduced pressure and analyze the crude product for yield and purity using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy or GC-Mass Spectrometry (GC-MS).
- Comparison: Repeat the experiment with different catalysts and in different solvent systems to compare their performance.

Protocol for Determining Minimum Inhibitory Concentration (MIC)

This protocol describes the broth microdilution method, a standard procedure for determining the MIC of an antimicrobial agent.

Workflow for MIC Determination:

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Caption: Workflow for MIC determination.

Step-by-Step Methodology:

- Prepare Serial Dilutions: In a 96-well microtiter plate, prepare a series of twofold dilutions of the DBDMACl solution in a suitable microbial growth medium (e.g., Mueller-Hinton broth). The solvent used to dissolve the DBDMACl should be tested for its own antimicrobial activity and should not interfere with the assay.

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- Prepare Inoculum: Prepare a standardized suspension of the test microorganism (e.g., E. coli, S. aureus) in the same growth medium, typically adjusted to a concentration of approximately 5 x 10^5 colony-forming units (CFU)/mL.
- Inoculation: Add a fixed volume of the microbial suspension to each well of the microtiter plate containing the DBDMACl dilutions. Include positive (microorganism in broth without DBDMACl) and negative (broth only) controls.
- Incubation: Incubate the plate at the optimal growth temperature for the microorganism (e.g., 37°C for E. coli and S. aureus) for 18-24 hours.
- Determine MIC: After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of DBDMACl at which no visible growth is observed.

Conclusion

Dibenzyldimethylammonium chloride is a valuable quaternary ammonium salt with diverse applications. Its performance is highly dependent on the solvent system in which it is used. As a phase transfer catalyst, its efficacy is influenced by the solvent's ability to facilitate the transfer of the reactive anion into the organic phase. In its role as a disinfectant, the solvent can modulate its interaction with microbial cell membranes. This guide has provided a comparative framework, supported by available data and standardized protocols, to assist researchers in the rational selection of solvent systems and in the evaluation of DBDMACl's performance against alternative technologies. Further research providing specific quantitative data on the solubility, stability, and comparative performance of DBDMACl in a wider range of solvent systems would be highly beneficial to the scientific community.

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